

Application Note: 4-CPA Sodium Salt for Adventitious Root Formation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *sodium;2-(4-chlorophenoxy)acetate*

Cat. No.: *B7818552*

[Get Quote](#)

Executive Summary

This guide details the preparation and application of 4-CPA Sodium Salt (CAS 13730-98-8) as an auxin source for rooting vegetative cuttings. While Indole-3-butyric acid (IBA) remains the industry standard, 4-CPA Na offers a distinct advantage: complete water solubility. This eliminates the need for phytotoxic organic solvents (ethanol/DMSO) and caustic solubilizers (KOH), making it an ideal candidate for sensitive tissue propagation and high-throughput aqueous workflows.

Critical Distinction: Unlike its application in fruit setting (typically 10–30 ppm foliar spray), adventitious rooting requires significantly higher concentrations applied basally. This protocol provides a safe titration matrix to determine effective rooting dosages without inducing herbicidal phenoxy-auxin toxicity.

Mechanism of Action

4-CPA is a synthetic phenoxy auxin. Its mode of action mimics the natural auxin Indole-3-acetic acid (IAA) but with enhanced stability against oxidative degradation by plant peroxidases.

Signaling Pathway

Upon basal absorption, 4-CPA Na dissociates into the active 4-CPA anion. It enters the cell via passive diffusion (protonated form) or auxin influx carriers (AUX1/LAX). Inside the nucleus, it binds to the TIR1/AFB receptor complex, triggering the ubiquitination and degradation of Aux/IAA repressor proteins. This releases ARF (Auxin Response Factors) transcription factors, initiating the gene expression cascade required for root founder cell specification.



[Click to download full resolution via product page](#)

Figure 1: The signal transduction pathway of 4-CPA inducing root primordia via the TIR1-Aux/IAA-ARF module.

Safety & Handling

Hazard Classification: 4-CPA Sodium Salt is a Category 1 Eye Irritant.

- PPE: Safety goggles (tight-fitting), nitrile gloves, and lab coat are mandatory.
- Inhalation: Handle powder in a fume hood to avoid dust inhalation.
- Phytotoxicity: 4-CPA is a phenoxy herbicide at high doses (similar to 2,4-D). Do not spray rooting concentrations (100+ ppm) on foliage; this will cause epinasty (twisting) and shoot death.

Experimental Protocol: Solution Preparation

The primary advantage of the sodium salt form is water solubility.

Materials

- 4-CPA Sodium Salt (purity >98%)[1][2]
- Deionized (DI) Water (pH 6.0–7.0)

- Analytical Balance
- Magnetic Stirrer

Step 1: Prepare 10,000 ppm (1%) Stock Solution

This stock is stable for 3–6 months if stored at 4°C in the dark.

- Weigh 10.0 g of 4-CPA Sodium Salt.
- Add to 800 mL of DI water in a beaker.
- Stir until completely dissolved (approx. 5–10 mins). Note: No alcohol or heating is required.
- Bring final volume to 1000 mL (1 Liter) with DI water.

Step 2: Prepare Working Solutions (Dilution Table)

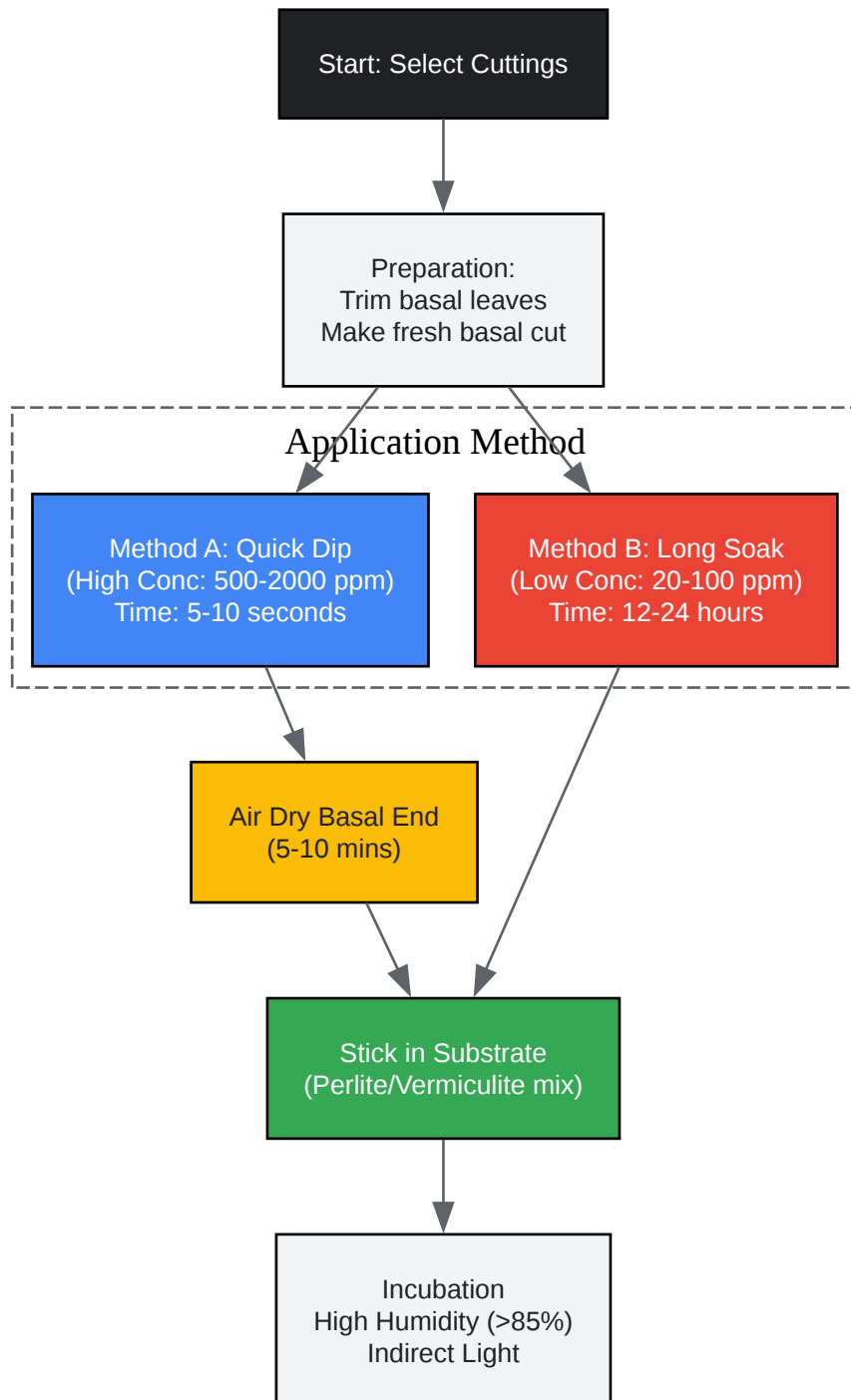
Use the formula

to dilute the stock for specific cutting types.

Target Concentration	Cutting Type (Suggested)	Volume of Stock (10k ppm)	Volume of Water	Total Volume
100 ppm	Soft Herbaceous / Tissue Culture	10 mL	990 mL	1000 mL
500 ppm	Semi-Hardwood / Woody Shrubs	50 mL	950 mL	1000 mL
1000 ppm	Hardwood / Recalcitrant Species	100 mL	900 mL	1000 mL
2000 ppm	Dormant Hardwood (High Difficulty)	200 mL	800 mL	1000 mL

Application Workflows

Two methods are recommended. The Quick Dip is preferred for consistency and reducing pathogen transfer.



[Click to download full resolution via product page](#)

Figure 2: Operational workflow for Quick Dip vs. Long Soak application methods.

Method A: Quick Dip (Recommended)

- Pour ~50 mL of Working Solution (e.g., 500 ppm or 1000 ppm) into a shallow vessel.
- Dip the basal 1–2 cm of the cutting into the solution for 5 seconds.
- Allow to air dry for 5 minutes.
- Insert into rooting medium.
- Discard used solution (do not return to stock to prevent contamination).

Method B: Long Soak (Alternative)

- Use a low concentration (20–100 ppm).
- Bundle cuttings and immerse the basal 2 cm in solution.
- Soak for 12–24 hours in a cool, shaded area.
- Rinse lightly with water before planting.

Optimization Matrix & Validation

Because 4-CPA is less standardized than IBA, you must perform a "Range Finding" experiment.

Experimental Design:

- Control: DI Water Dip (Vehicle Control).
- Group A: 200 ppm (Low).
- Group B: 600 ppm (Medium).
- Group C: 1000 ppm (High).

- Sample Size: n=10 cuttings per group.

Data Collection (Day 21-30):

- Rooting Percentage: $(\text{Cuttings with roots} / \text{Total cuttings}) \times 100$.
- Root Number: Average number of roots per rooted cutting.
- Root Length: Average length of the longest root.
- Callus Index: 0 (None) to 3 (Excessive/Ball). Note: Phenoxy auxins like 4-CPA can cause excessive callusing if concentration is too high.

Troubleshooting Table

Observation	Diagnosis	Corrective Action
Basal Rot / Blackening	Concentration too high (Phytotoxicity)	Reduce concentration by 50%.
Excessive Callus, No Roots	Auxin overdose	Reduce concentration; switch to Quick Dip.
Leaf Epinasty (Twisting)	Systemic toxicity	Ensure solution does not touch leaves; reduce concentration.
No Response	Concentration too low	Increase concentration or check stock stability.

References

- PubChem. (n.d.). 4-Chlorophenoxyacetic acid sodium salt (Compound Summary).[1][2][3]
National Library of Medicine. Retrieved October 26, 2023, from [\[Link\]](#)
- Taiz, L., & Zeiger, E. (2010). Plant Physiology (5th ed.). Sinauer Associates. (Chapter 19: Auxin: The Growth Hormone).
- Blythe, E. K., et al. (2007). Methods of Application of Auxin to Cuttings.[4][5][6][7][8]
Combined Proceedings International Plant Propagators' Society. [\[Link\]](#)

- EPA (United States Environmental Protection Agency). (1997). Reregistration Eligibility Decision (RED): 4-Chlorophenoxyacetic acid.[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-CPA Sodium Salt Manufacturers and Suppliers - Factory Price - EAGLE SKY [eagleschem.com]
- 2. Water Soluble 4-Chlorophenoxyacetic Acid Sodium Salt Plant Growth Regulator 4-CPA Sodium Salt 4-CPA Na Manufacturers, Suppliers and Factory - Wholesale Price - Free Sample - Delong Chemical [plantgrowthhormones.com]
- 3. agreencobio.com [agreencobio.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. netjournals.org [netjournals.org]
- 6. A quantitative assessment of factors affecting the rooting of grapevine rootstocks (*Vitis vinifera* L.) [redalyc.org]
- 7. smallfruits.org [smallfruits.org]
- 8. cabidigitallibrary.org [cabidigitallibrary.org]
- To cite this document: BenchChem. [Application Note: 4-CPA Sodium Salt for Adventitious Root Formation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7818552/docs#application-note-4-cpa-sodium-salt-for-adventitious-root-formation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)